# The Crystalline Architecture of Solid Sulfolane: A Technical Overview

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*Compound of Interest*

| | |
|---|---|
| *Compound Name:* | *Sulfolane* |
| *CAS No.:* | *28452-93-9* |
| *Cat. No.:* | *B7728552* |

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## Introduction

**Sulfolane** (tetrahydrothiophene-1,1-dioxide), a versatile aprotic solvent, is widely utilized in the chemical and pharmaceutical industries for its unique solvating properties and high thermal stability. In the solid state, **sulfolane** exhibits interesting phase behavior, transitioning into a plastic crystalline phase before melting. Understanding the precise three-dimensional arrangement of molecules in its solid form is crucial for controlling crystallization processes, predicting physicochemical properties, and informing its application in areas such as drug formulation and materials science. This technical guide provides a comprehensive overview of the crystal structure of solid **sulfolane**, based on available crystallographic data.

## Crystal Structure of the Mesomeric Plastic Phase

Solid **sulfolane** is known to form a mesomeric plastic phase, which is stable in the temperature range of 15.45°C to its melting point of 28.45°C. This phase is characterized by long-range positional order of the molecules on a crystal lattice, while exhibiting short-range orientational disorder.

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## Crystallographic Data

The crystal structure of the plastic phase of **sulfolane** has been determined by single-crystal X-ray diffraction. The key crystallographic parameters are summarized in the table below.

| Parameter | Value |
|---|---|
| Crystal System | Hexagonal |
| Space Group | $P6_3/mmc$ |
| Unit Cell Parameters | a = 6.05(1) Å |
| b = 6.05(1) Å | |
| c = 9.75(1) Å | |
| α = 90° | |
| β = 90° | |
| γ = 120° | |
| Unit Cell Volume | 308.5 $Å^3$ |
| Molecules per Unit Cell (Z) | 2 |

Note: Detailed atomic coordinates, bond lengths, and bond angles for the solid state of **sulfolane** are not readily available in the reviewed literature. The provided data pertains to the plastic crystalline phase where molecules are orientationally disordered.

# Experimental Methodology: Single-Crystal X-ray Diffraction

The determination of the crystal structure of **sulfolane** was achieved through single-crystal X-ray diffraction. This powerful analytical technique allows for the precise measurement of the diffraction pattern produced when a single crystal is irradiated with X-rays, from which the arrangement of atoms within the crystal lattice can be deduced.

## General Experimental Protocol

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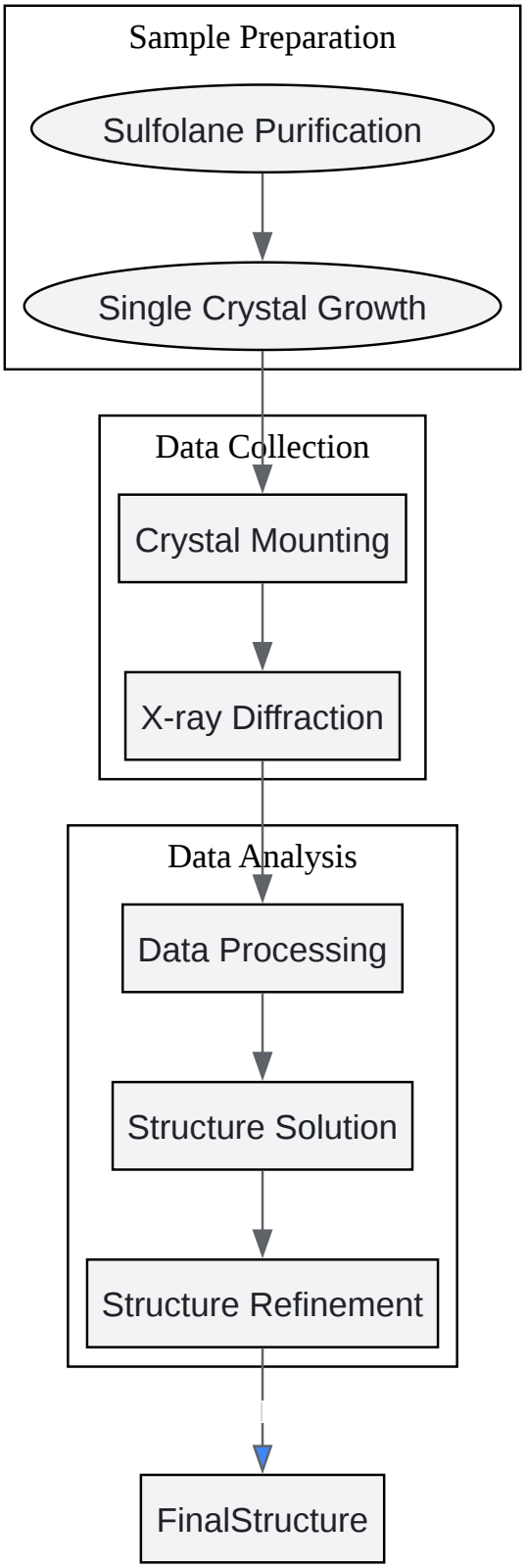
While specific experimental details for the cited study on **sulfolane** are not exhaustively documented, a general workflow for single-crystal X-ray diffraction is as follows:

- Crystal Growth: High-quality single crystals of **sulfolane** are grown from a purified liquid sample. This is a critical step, as the quality of the diffraction data is highly dependent on the perfection of the crystal.
- Crystal Mounting: A suitable single crystal is selected and mounted on a goniometer head.
- Data Collection: The mounted crystal is placed in an X-ray diffractometer. A monochromatic X-ray beam is directed at the crystal, which is then rotated to collect diffraction data from all possible orientations. The diffracted X-rays are detected, and their intensities are recorded.
- Structure Solution and Refinement: The collected diffraction data is processed to determine the unit cell dimensions and space group. The positions of the atoms within the unit cell are then determined using various computational methods. Finally, the structural model is refined to achieve the best possible fit with the experimental data.

## Visualizing the Workflow and Structural Information

To better illustrate the process and the known structural information, the following diagrams are provided.

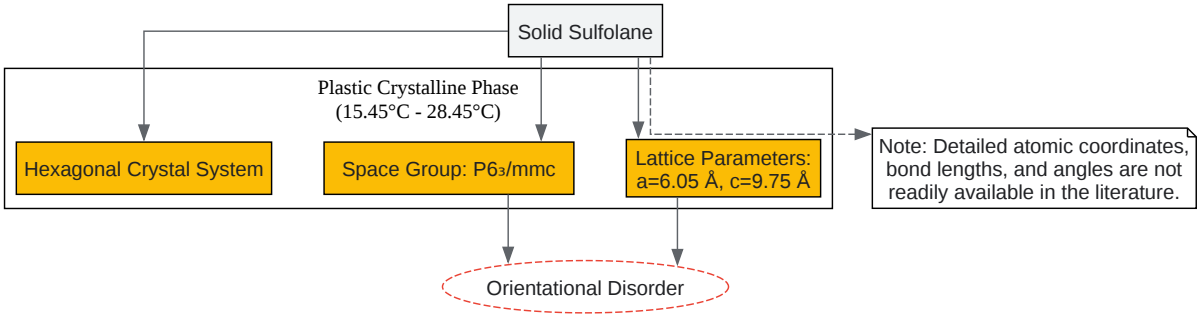
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Figure 1. Generalized experimental workflow for single-crystal X-ray diffraction.

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Figure 2. Logical relationship of the known crystal structure information for the plastic phase of **sulfolane**.

# Conclusion

The crystal structure of the plastic phase of solid **sulfolane** has been characterized as hexagonal with the space group P6₃/mmc. This phase exhibits orientational disorder, which is a key characteristic of plastic crystals. While the fundamental crystallographic parameters have been established, a complete structural description including atomic coordinates and detailed molecular geometry in the solid state remains an area for further investigation. Future low-temperature crystallography studies may also reveal the existence of other, more ordered, solid phases of **sulfolane**, providing a more complete picture of its solid-state behavior. Such detailed structural information would be invaluable for computational modeling and for a deeper understanding of the intermolecular interactions that govern the properties of this important industrial solvent.

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